

Application Notes and Protocols for Citing TRITA Doctoral Theses

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Compound of Interest

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed guide on the proper citation of doctoral theses from the **TRITA** series of KTH Royal Institute of Technology. Adherence to correct citation standards is crucial for maintaining academic integrity and ensuring the traceability of research.

Understanding TRITA Thesis Identifiers

Doctoral theses from KTH Royal Institute of Technology are part of the "Transactions of the Royal Institute of Technology" (**TRITA**) series. A key aspect of citing these documents is understanding their unique identifiers. According to KTH, all publications in the **TRITA** series are registered and published in full text in the DiVA (Digitala Vetenskapliga Arkivet) portal.^[1] For printed versions, an International Standard Book Number (ISBN) is mandatory.^[1]

The **TRITA** series number itself has a specific format, for instance, "**TRITA**-ABE-DLT" followed by serial numbers for doctoral and licentiate theses from the School of Architecture and the Built Environment.^[1] When citing a **TRITA** thesis, it is essential to include these specific identifiers to ensure accuracy.

Core Components of a TRITA Thesis Citation

Regardless of the citation style, the following core components should be identified from the thesis document (usually on the title or copyright page) for a complete reference:

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- Year of Publication: The year the thesis was published.
- Title of Thesis: The full title of the doctoral dissertation.
- Series Information: The **TRITA** series name and number (e.g., **TRITA**-ABE-DLT 2023:01).
- Institution: The name of the degree-awarding institution (KTH Royal Institute of Technology).
- Degree: The type of degree (e.g., Doctoral dissertation).
- ISBN/ISSN: The International Standard Book Number or International Standard Serial Number, if available.
- Database/URL: The name of the database where the thesis is located (e.g., DiVA portal) and the direct URL.

Citation Formatting Across Different Styles

Below are the recommended formats for citing a **TRITA** doctoral thesis in common academic styles. These are based on standard thesis citation guidelines adapted for the specifics of the **TRITA** series.

APA (American Psychological Association) 7th Edition Style

The APA style is widely used in the social and behavioral sciences.

Template:

Author, A. A. (Year). Title of doctoral dissertation (**TRITA**-XXX-XXX No. YYYY:ZZ) [Doctoral dissertation, KTH Royal Institute of Technology]. Database Name. URL

Example:

Doe, J. (2023). A study on advanced signaling pathways in drug development (**TRITA**-CBH-FOU No. 2023:05) [Doctoral dissertation, KTH Royal Institute of Technology]. DiVA Portal. --INVALID-LINK--

MLA (Modern Language Association) 9th Edition Style

The MLA style is commonly used in the humanities.

Template:

Author's Last Name, First Name. Title of Thesis. Year. KTH Royal Institute of Technology, PhD dissertation. Database Name, URL. **TRITA**-XXX-XXX, no. YYYY:ZZ.

Example:

Doe, Jane. A Study on Advanced Signaling Pathways in Drug Development. 2023. KTH Royal Institute of Technology, PhD dissertation. DiVA Portal, --INVALID-LINK--. **TRITA**-CBH-FOU, no. 2023:05.

Chicago Manual of Style (Notes and Bibliography) 17th Edition

The Chicago style is versatile and used across many academic disciplines.

Notes Template:

- Author First Name Last Name, "Title of Thesis" (PhD diss., KTH Royal Institute of Technology, Year), **TRITA**-XXX-XXX YYYY:ZZ, URL.

Bibliography Template:

Author Last Name, First Name. "Title of Thesis." PhD diss., KTH Royal Institute of Technology, Year. **TRITA**-XXX-XXX YYYY:ZZ. URL.

Example (Notes):

- Jane Doe, "A Study on Advanced Signaling Pathways in Drug Development" (PhD diss., KTH Royal Institute of Technology, 2023), **TRITA**-CBH-FOU 2023:05, --INVALID-LINK--.

Example (Bibliography):

Doe, Jane. "A Study on Advanced Signaling Pathways in Drug Development." PhD diss., KTH Royal Institute of Technology, 2023. **TRITA**-CBH-FOU 2023:05. --INVALID-LINK--.

Data Presentation: Comparative Table of Citation Elements

For quick reference, the following table summarizes the key elements and their typical order in the most common citation styles for a **TRITA** doctoral thesis.

Element	APA 7th Edition	MLA 9th Edition	Chicago 17th Edition (Bibliography)
Author	Last Name, F. I.	Last Name, First Name	Last Name, First Name
Year	(Year).	Year.	Year.
Title	Italicized Title in Sentence Case.	Italicized Title in Title Case.	"Title in Quotation Marks and Title Case."
Series & Number	(TRITA-XXX-XXX No. YYYY:ZZ)	TRITA-XXX-XXX, no. YYYY:ZZ.	TRITA-XXX-XXX YYYY:ZZ.
Degree & Institution	[Doctoral dissertation, KTH Royal Institute of Technology]	KTH Royal Institute of Technology, PhD dissertation.	PhD diss., KTH Royal Institute of Technology.
Database/URL	Database Name. URL	Database Name, URL.	URL.

Experimental Protocols

Protocol 1: Literature Search and Retrieval of a TRITA Thesis

This protocol outlines the steps to locate and retrieve a **TRITA** doctoral thesis for citation.

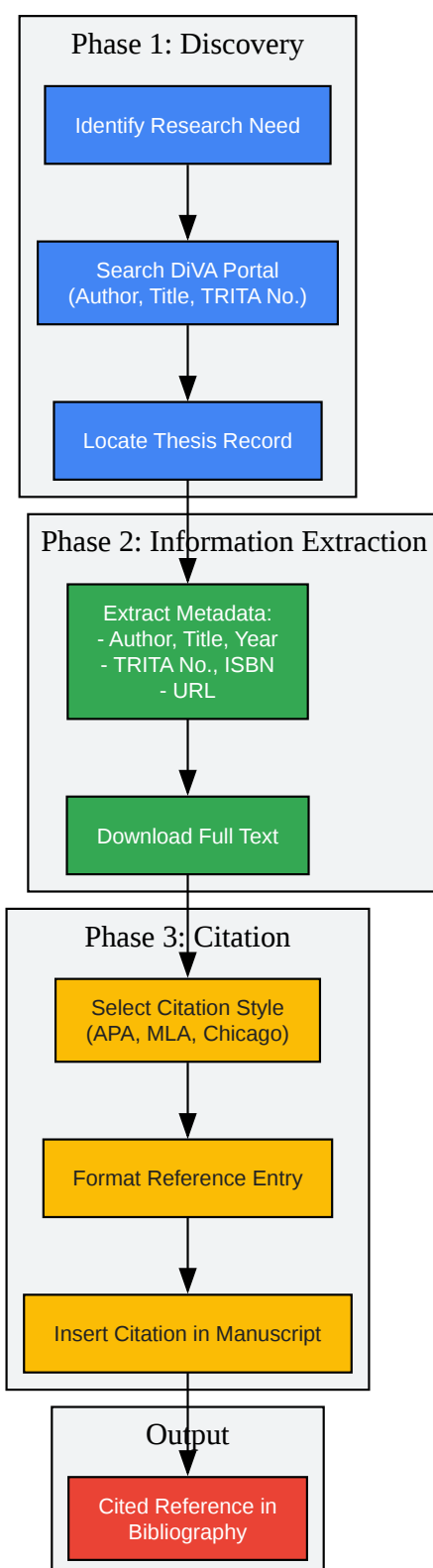
Methodology:

- **Navigate to the DiVA Portal:** Open a web browser and go to the KTH Royal Institute of Technology's DiVA Portal (kth.diva-portal.org).
- **Perform a Search:** Use the search bar to look for the thesis using the author's name, keywords from the title, or the **TRITA** series number if known.
- **Filter Results:** On the search results page, use the filters to narrow down the document type to "Doctoral thesis."
- **Identify the Correct Thesis:** From the filtered results, select the relevant thesis.
- **Extract Citation Information:** On the thesis's landing page, locate all necessary citation components:
 - Full author name
 - Complete title
 - Publication year
 - **TRITA** series and number
 - ISBN
 - Permanent link/URL
- **Download the Full Text:** If available, download the full-text PDF for review and to confirm the details.

Mandatory Visualizations

Signaling Pathway for Information Retrieval and Citation

The following diagram illustrates the logical flow for finding, analyzing, and citing a **TRITA** doctoral thesis.

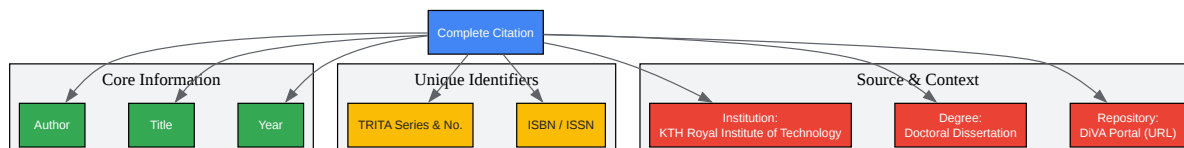


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Caption: Workflow for finding and citing a **TRITA** doctoral thesis.

Logical Relationship of TRITA Citation Components

This diagram shows the hierarchical relationship of the elements within a typical **TRITA** thesis citation.



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References

- 1. TRITA - Report series | ABE internal pages [intra.kth.se]
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